

Comparative Toxicity of Cartap and Fipronil on Honeybees: A Guide for Researchers

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Compound of Interest

Compound Name: *Cartap*

Cat. No.: *B107815*

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A detailed examination of the acute and sublethal effects of two common insecticides on honeybee populations, supported by experimental data and methodological insights.

This guide provides a comprehensive comparison of the toxicological profiles of **Cartap** and Fipronil, two widely used insecticides, on the European honeybee (*Apis mellifera*) and other bee species. The information presented is intended for researchers, scientists, and drug development professionals engaged in ecotoxicology and environmental safety assessment.

Executive Summary

Fipronil, a phenylpyrazole insecticide, demonstrates exceptionally high toxicity to honeybees through both contact and oral exposure routes. In contrast, **Cartap**, a nereistoxin analogue insecticide, is generally categorized as moderately toxic to bees. While comprehensive quantitative data for **Cartap** is less readily available in peer-reviewed literature, existing information indicates a lower acute toxicity profile compared to Fipronil. Both insecticides, however, exhibit sublethal effects that can significantly impact honeybee behavior, colony health, and overall survival.

Acute Toxicity

The acute toxicity of an insecticide is typically measured by its median lethal dose (LD50), the dose required to kill 50% of a test population. Lower LD50 values indicate higher toxicity.

Data Presentation: Acute Toxicity of Fipronil and Cartap on Honeybees

Insecticide	Honeybee Species	Exposure Route	LD50 (μg/bee)	Observation Period	Reference
Fipronil	Apis mellifera	Contact	0.00405	48 hours	[1]
Apis mellifera	Oral	0.005	48 hours		
Apis mellifera	Contact	0.0053	48 hours		
Apis mellifera	Oral	0.00417	48 hours		
Cartap Hydrochloride	Apis cerana indica	Contact	Moderately Toxic*	12 hours	[2]

_Note: A specific LD50 value for **Cartap** hydrochloride on *Apis mellifera* was not readily available in the reviewed literature. One study on *Apis cerana indica* reported 60.0% mortality at 12 hours after treatment with **Cartap** hydrochloride at a rate of 300 g a.i./ha.[\[2\]](#) Other sources classify **Cartap** as "moderately toxic" or "toxic" to bees without providing specific LD50 values.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Sublethal Effects

Beyond acute mortality, both Fipronil and **Cartap** can induce significant sublethal effects at concentrations that do not cause immediate death. These effects can have profound long-term consequences for colony health and survival.

Fipronil:

- **Impaired Learning and Memory:** Studies have shown that sublethal doses of Fipronil can impair olfactory learning and memory in honeybees, which is crucial for foraging and communication.
- **Reduced Sucrose Sensitivity:** Fipronil exposure has been linked to a decrease in sucrose sensitivity, potentially affecting the bee's ability to assess nectar quality and forage efficiently.

- **Altered Motor Activity:** Sublethal exposure can lead to reduced motor activity, affecting foraging flights and in-hive tasks.
- **Disorientation:** Fipronil has been observed to cause disorientation in foraging bees, hindering their ability to return to the hive.

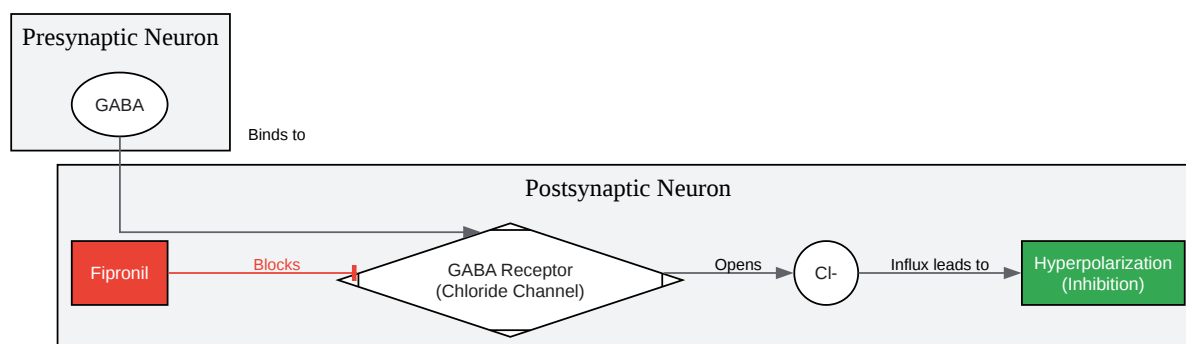
Cartap:

- **Behavioral Alterations:** While specific studies on the sublethal behavioral effects of **Cartap** on honeybees are limited in the available literature, its mode of action on the nervous system suggests a potential for impacts on behavior, learning, and motor function.

Mode of Action

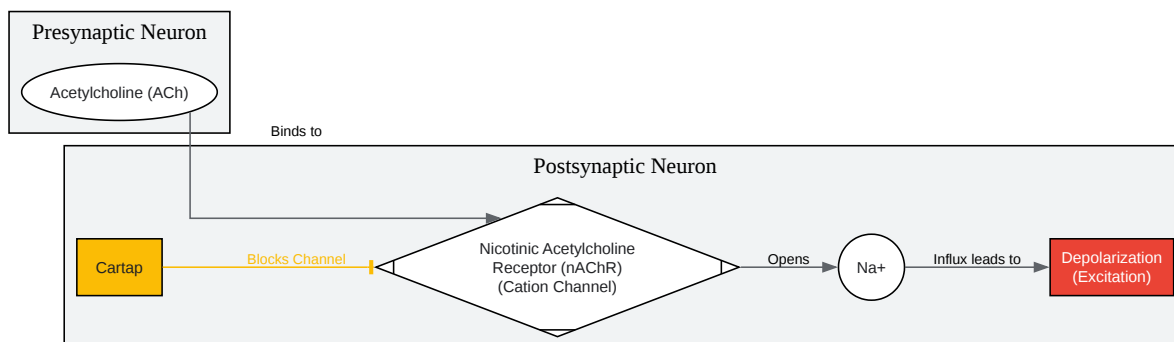
The distinct mechanisms by which these insecticides affect the nervous system of honeybees are critical to understanding their toxicological profiles.

Signaling Pathway Diagrams



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Caption: Fipronil's mode of action on the GABA receptor.



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Caption: **Cartap**'s mode of action on the nicotinic acetylcholine receptor.

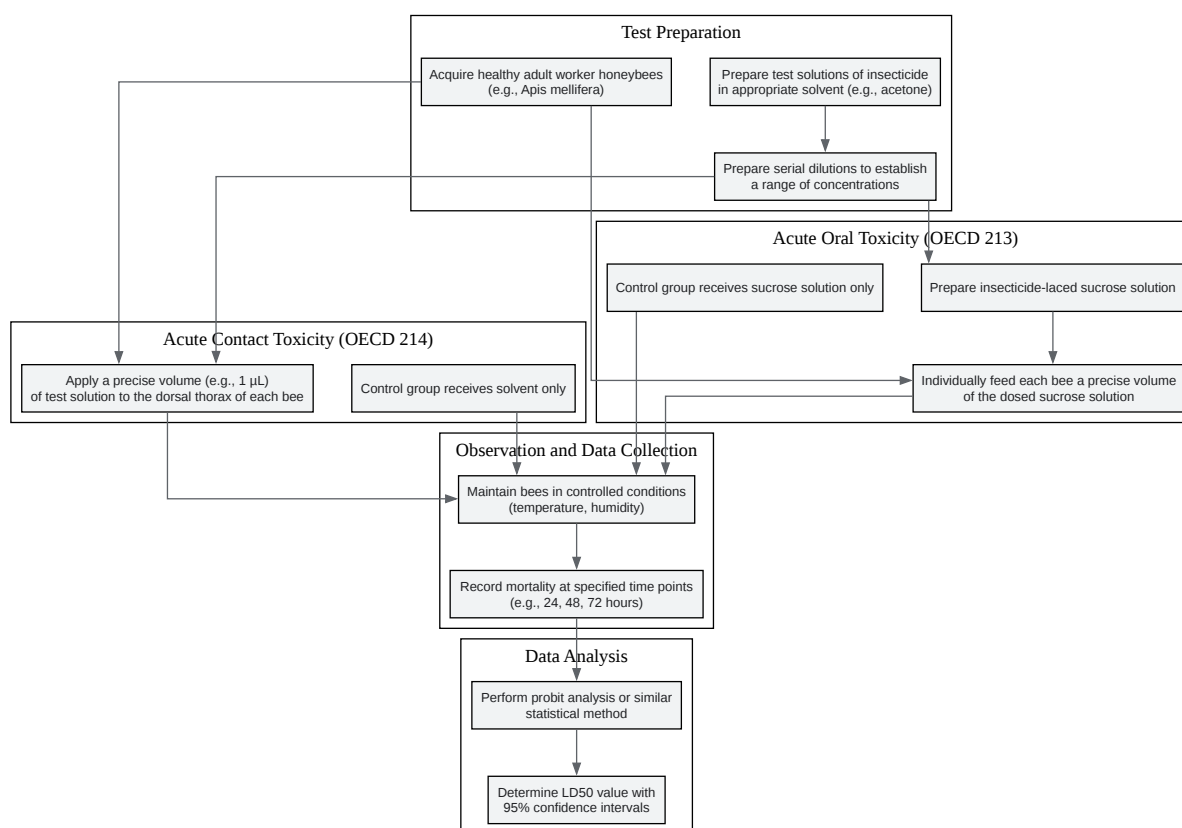
Fipronil is a potent antagonist of the gamma-aminobutyric acid (GABA) receptor in the central nervous system of insects. By blocking the GABA-gated chloride channels, Fipronil prevents the influx of chloride ions, leading to hyperexcitation of the nerves and muscles, resulting in paralysis and death.

Cartap acts as a non-competitive blocker of the nicotinic acetylcholine receptor (nAChR) channel. It is a pro-insecticide that is metabolized to nereistoxin. Nereistoxin blocks the ion channel of the nAChR, preventing the influx of sodium ions and thereby inhibiting nerve signal transmission, which also leads to paralysis.

Experimental Protocols

The determination of insecticide toxicity to honeybees follows standardized laboratory protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Experimental Workflow: Acute Toxicity Testing (OECD Guidelines 213 & 214)



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